Foreword: The Imperative of Structural Integrity in Pharmaceutical Intermediates

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Compound of Interest

Compound Name:	*Ethyl 4-methylthiazole-5-carboxylate*
CAS No.:	*20582-55-2*
Cat. No.:	*B1296566*

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In the landscape of modern drug discovery and development, the journey from a promising molecular concept to a market-approved therapeutic is paved with rigorous analytical checkpoints. The structural integrity of every component, particularly key intermediates, is non-negotiable. **Ethyl 4-methylthiazole-5-carboxylate** (CAS 20582-55-2), a pivotal building block in the synthesis of vital medicines like the third-generation cephalosporin, Cefditoren Pivoxil, and the gout treatment, Febuxostat, exemplifies this principle.[1][2] Its derivatives are also explored for their potential as antileukemic and anticancer agents.[3]

This guide is designed for researchers, medicinal chemists, and process development scientists. It eschews a simple recitation of data, instead adopting the perspective of a senior scientist tasked with unequivocally verifying the structure of a newly synthesized batch of this critical intermediate. We will not merely present data; we will explain the deductive logic behind the analytical strategy, predict the expected outcomes based on first principles, and provide actionable protocols to generate and interpret the necessary data. This document serves as both a reference and a workflow for ensuring the identity, purity, and structural correctness of **Ethyl 4-methylthiazole-5-carboxylate**.

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Chapter 1: Foundational Analysis: Confirming Molecular Weight and Formula

Before delving into the intricacies of atomic connectivity, the first principle of structural analysis is to confirm the molecular formula. For **Ethyl 4-methylthiazole-5-carboxylate**, the expected formula is $C_7H_9NO_2S$.[1] Mass spectrometry (MS) is the definitive technique for this purpose.

The Rationale for High-Resolution Mass Spectrometry (HRMS)

While standard, low-resolution MS can confirm the nominal molecular weight, it is insufficient for unambiguous formula determination. For instance, a nominal mass of 171 could correspond to numerous elemental combinations. High-Resolution Mass Spectrometry, typically using Time-of-Flight (TOF) or Orbitrap analyzers, provides mass accuracy to within a few parts per million (ppm). This precision is the cornerstone of trustworthy structural validation, allowing for the confident assignment of an elemental composition.

Expected HRMS Result:

- Molecular Formula: $C_7H_9NO_2S$
- Calculated Monoisotopic Mass: 171.0354
- Acceptance Criterion: The experimentally observed mass should be within ±5 ppm of the calculated mass.

Electron Ionization Mass Spectrometry (EI-MS) for Fragmentation Analysis

EI-MS provides valuable structural clues through predictable fragmentation patterns, serving as a fingerprint for the molecule. Upon ionization, the molecular ion ($M^{+\cdot}$) at m/z 171 is expected, followed by characteristic fragmentation. The most logical fragmentation pathways involve the loss of the ethoxy group from the ester or cleavage of the ester group itself, which helps to confirm the connectivity of the side chain.

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Chapter 2: Mapping the Functional Landscape with Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule. By measuring the absorption of infrared radiation at specific wavenumbers, we can confirm the presence of the key structural components of **Ethyl 4-methylthiazole-5-carboxylate**. The causality here is that molecular bonds vibrate at characteristic frequencies; observing an absorption band is direct evidence for the presence of a specific bond type.

Table 1: Predicted IR Absorption Bands for **Ethyl 4-methylthiazole-5-carboxylate**

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Wavenumber (cm^{-1})	Bond Type	Functional Group	Expected Intensity	Rationale
~3100-3150	C-H Stretch (sp^2)	Thiazole Ring	Weak to Medium	Aromatic C-H stretching vibrations typically occur above 3000 cm^{-1}.
~2900-3000	C-H Stretch (sp^3)	Ethyl & Methyl Groups	Medium	Aliphatic C-H stretching vibrations.
~1710-1730	C=O Stretch	Ethyl Ester	Strong	This is a highly characteristic and strong absorption for an α,β-unsaturated ester carbonyl.
~1600 & ~1500	C=N and C=C Stretch	Thiazole Ring	Medium to Weak	Skeletal vibrations of the heterocyclic aromatic ring.
~1250-1300	C-O Stretch (Ester)	Ethyl Ester	Strong	Characteristic stretching of the C-O bond adjacent to the carbonyl.

The presence of a strong, sharp peak around 1720 cm^{-1} is particularly diagnostic, providing compelling evidence for the ester functional group. The absence of broad absorptions in the 3200-3600 cm^{-1} region would confirm the lack of -OH or $-NH_2$ groups, distinguishing it from common precursors or side-products.[3]

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Chapter 3: The Definitive Blueprint: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most detailed picture of the molecular structure, revealing the chemical environment, quantity, and connectivity of every proton and carbon atom. For a molecule like **Ethyl 4-methylthiazole-5-carboxylate**, a combination of ^{1}H and ^{13}C NMR is sufficient for unambiguous structural assignment.

Below is a diagram of the target molecule with atoms numbered for clear NMR assignment.

Caption: Molecular structure of **Ethyl 4-methylthiazole-5-carboxylate** with key proton environments labeled (a-d).

Proton (^{1}H) NMR Analysis: A Guided Prediction

We can predict the ^{1}H NMR spectrum by analyzing the four unique proton environments in the molecule. The choice of solvent (e.g., $CDCl_3$ or DMSO-d_6) will slightly alter chemical shifts, but the relative positions, multiplicities, and integrations will remain constant.

Table 2: Predicted ^{1}H NMR Data (400 MHz, $CDCl_3$)

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Label	Protons	Predicted δ (ppm)	Multiplicity	Integration	Rationale
a	C2-H	~8.5 - 8.8	Singlet (s)	1H	This proton is attached to a carbon between two electronegative heteroatoms (N and S), resulting in a significant downfield shift into the aromatic region. No adjacent protons lead to a singlet.
b	-OCH_2-	~4.2 - 4.4	Quartet (q)	2H	These protons are deshielded by the adjacent oxygen atom. They are split into a quartet by the three neighboring protons of the methyl group (n+1 rule).
d	C4-CH_3	~2.7 - 2.8	Singlet (s)	3H	This methyl group is attached to the aromatic thiazole ring,

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					causing a downfield shift compared to a standard alkane. It appears as a singlet due to no adjacent protons.
c	-CH_2CH_3	~1.3 - 1.4	Triplet (t)	3H	These protons are in a standard aliphatic environment. They are split into a triplet by the two neighboring protons of the methylene group.

Expert Insight: The chemical shift of the C2-H proton (a) is highly diagnostic. In the related compound ethyl 2-amino-4-methylthiazole-5-carboxylate, the electron-donating amino group shields this position, resulting in no observable proton.[3] Its presence as a sharp singlet far downfield is a key confirmation point for the unsubstituted C2 position in our target molecule.

Carbon (^{13}C) NMR Analysis: Mapping the Carbon Skeleton

^{13}C NMR provides complementary information, confirming the number of unique carbon environments and their nature.

Table 3: Predicted ^{13}C NMR Data (100 MHz, $CDCl_3$)

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Carbon Atom(s)	Predicted δ (ppm)	Rationale
Ester C=O	~162 - 165	The carbonyl carbon of the ester group is highly deshielded and appears significantly downfield.
Thiazole C2	~155 - 158	Similar to the C2-H proton, this carbon is deshielded by the adjacent N and S atoms.
Thiazole C4	~150 - 153	This quaternary carbon is part of the aromatic system and substituted with a methyl group.
Thiazole C5	~128 - 132	This quaternary carbon is substituted with the electron-withdrawing carboxylate group.
Ester -OCH_2-	~60 - 62	The carbon is deshielded due to its direct attachment to the electronegative oxygen atom.
Thiazole -CH_3	~16 - 18	A typical chemical shift for a methyl group attached to an sp^2 hybridized carbon.
Ester -CH_3	~14 - 15	A standard chemical shift for a terminal methyl group in an ethyl chain.

Chapter 4: Standard Operating Protocols for Structural Verification

Trustworthiness in analysis comes from robust and reproducible protocols. The following section details the step-by-step methodologies for acquiring the data discussed.

Experimental Workflow Overview

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The logical flow of analysis ensures that each step builds upon the last, leading to a comprehensive and self-validating conclusion.

Caption: A self-validating workflow for the structural elucidation of a synthesized compound.

Protocol: NMR Sample Preparation and Acquisition

- Sample Preparation: Accurately weigh approximately 10-20 mg of the dried **Ethyl 4-methylthiazole-5-carboxylate** sample.
- Solvent Addition: Dissolve the sample in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- Transfer: Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup: Insert the sample into the NMR spectrometer (e.g., a 400 MHz instrument).
- Locking and Shimming: Lock onto the deuterium signal of the $CDCl_3$ and perform automated or manual shimming to optimize magnetic field homogeneity.
- ^{1}H NMR Acquisition: Acquire a standard one-pulse proton spectrum. Ensure an adequate number of scans (typically 8-16) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C spectrum. A greater number of scans (e.g., 1024 or more) and a longer relaxation delay may be required due to the lower natural abundance and sensitivity of the ^{13}C nucleus.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs). Calibrate the ^{1}H spectrum by setting the TMS peak to 0.00 ppm. Calibrate the ^{13}C spectrum by setting the $CDCl_3$ triplet to 77.16 ppm.
- Analysis: Integrate the ^{1}H NMR peaks and assign all signals in both spectra according to the predictions in Tables 2 and 3.

Protocol: Mass Spectrometry (MS) and Infrared (IR) Spectroscopy

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- High-Resolution Mass Spectrometry (HRMS):
  - Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol or acetonitrile).
  - Infuse the sample directly into the ESI or APCI source of a TOF or Orbitrap mass spectrometer.
  - Acquire data in positive ion mode, ensuring the mass range covers the expected m/z of 171.0354.
  - Compare the measured exact mass of the $[M+H]^+$ or $M^{+\cdot}$ ion to the calculated value.
- Infrared (IR) Spectroscopy:
  - If the sample is a solid or low-melting solid, a thin film can be prepared by melting a small amount between two KBr or NaCl plates.[1]
  - Alternatively, prepare a KBr pellet by grinding a small amount of the sample with dry KBr powder and pressing it into a transparent disk.
  - Place the sample in the spectrometer and acquire the spectrum, typically over a range of 4000-400 cm^{-1}.
  - Identify and label the key peaks corresponding to the functional groups listed in Table 1.

Conclusion: A Synthesis of Evidence

The structural analysis of **Ethyl 4-methylthiazole-5-carboxylate** is a case study in the application of modern analytical chemistry. It is not one single technique, but the synergistic convergence of evidence from mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance that provides an unassailable confirmation of structure. By following the logical workflow and rigorous protocols detailed in this guide, a researcher can move forward with the confidence that their foundational material is structurally sound, thereby ensuring the integrity of their subsequent research and development efforts.

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